Technical Guide: 2-Amino-5-fluoro-4-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-Amino-5-fluoro-4-methoxybenzoic acid*
CAS No.:	*1363380-91-9*
Cat. No.:	*B1529594*

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CAS Number: 1363380-91-9 Role: Advanced Intermediate for EGFR/VEGFR Kinase Inhibitor Scaffolds[1]

Executive Summary

2-Amino-5-fluoro-4-methoxybenzoic acid is a specialized anthranilic acid derivative employed primarily in the synthesis of 6-fluoro-7-methoxyquinazoline cores.[1] Unlike the classic 6,7-dimethoxyquinazoline scaffold found in first-generation EGFR inhibitors (e.g., Gefitinib, Erlotinib), the incorporation of a fluorine atom at the C6 position serves two strategic medicinal chemistry purposes:

- Metabolic Blocking: Fluorine substitution prevents oxidative metabolism (hydroxylation) at the electron-rich C6 position, potentially extending the drug's half-life (

).[1]
- Electronic Modulation: The high electronegativity of fluorine lowers the electron density of the quinazoline ring system, altering the pKa of the N1/N3 nitrogens and influencing binding

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affinity to the ATP-binding pocket of tyrosine kinases.[1]

This guide outlines the physicochemical properties, self-validating synthesis protocols for downstream conversion, and handling standards for this compound.[1]

Physicochemical Identity & Profile

Property	Specification
Chemical Name	2-Amino-5-fluoro-4-methoxybenzoic acid
CAS Number	1363380-91-9
Molecular Formula	C H FNO
Molecular Weight	185.15 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	194–198 °C (Decomposes)
Solubility	Soluble in DMSO, DMF; sparingly soluble in Methanol; insoluble in Water
pKa (Calculated)	~3.5 (Carboxyl), ~2.5 (Aniline)
Key Impurities	2-Amino-4,5-difluorobenzoic acid; 2-Amino-4,5-dimethoxybenzoic acid

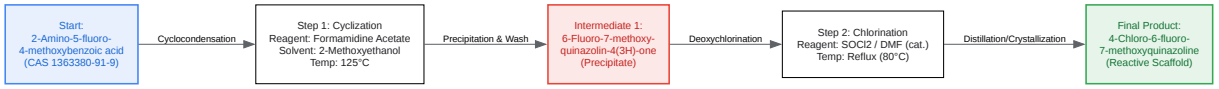
Synthetic Utility & Protocols

The primary application of this acid is the construction of the 4-chloro-6-fluoro-7-methoxyquinazoline scaffold.[1] The following protocols describe this conversion, designed with self-validating checkpoints (TLC/LC-MS) to ensure intermediate integrity.

Workflow Diagram: Acid to Quinazoline Core

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The following diagram illustrates the conversion pathway from the starting acid to the reactive chloro-quinazoline intermediate.



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Caption: Synthetic workflow converting the anthranilic acid precursor to the activated quinazoline scaffold.

Protocol A: Cyclization to Quinazolinone

Objective: Convert **2-amino-5-fluoro-4-methoxybenzoic acid** into 6-fluoro-7-methoxyquinazolin-4(3H)-one.[1]

- Setup: In a 250 mL round-bottom flask equipped with a reflux condenser, suspend **2-amino-5-fluoro-4-methoxybenzoic acid** (1.0 eq) in 2-methoxyethanol (10 vol).
- Reagent Addition: Add Formamidine acetate (1.5 eq).
  - Expert Insight: Formamidine acetate is preferred over formamide/ammonium formate for higher purity yields, avoiding the formation of formyl-anthranilate byproducts.[1]
- Reaction: Heat the mixture to 125 °C (Reflux) for 6–8 hours.
  - Checkpoint: Monitor via TLC (10% MeOH in DCM).[1] The starting material spot (more polar) should disappear, replaced by a fluorescent spot (Quinazolinone).[1]
- Workup: Cool the reaction mixture to room temperature. The product typically precipitates as a solid.[1][2]
- Isolation: Filter the solid, wash with cold ethanol (2 vol) and diethyl ether (2 vol) to remove unreacted amidine. Dry under vacuum at 50 °C.

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- Expected Yield: 85–92%.[1]

Protocol B: Chlorination to 4-Chloro-quinazoline

Objective: Activate the C4 position for subsequent

coupling with aniline derivatives.[1]

- Setup: Suspend the dry 6-fluoro-7-methoxyquinazolin-4(3H)-one (from Protocol A) in Thionyl Chloride (SOCl

) (10 vol).
- Catalysis: Add a catalytic amount of DMF (3–5 drops).[1]
  - Mechanism:[2][3][4] DMF forms the Vilsmeier-Haack reagent in situ, significantly accelerating the chlorination of the electron-deficient fluorinated ring.[1]
- Reaction: Reflux at 80 °C for 3–4 hours until the solution becomes clear.
- Workup: Evaporate excess SOCl

  under reduced pressure. Azeotrope the residue with Toluene (2x) to remove traces of acid gases.[1]
- Neutralization: Dissolve the residue in DCM and wash rapidly with cold saturated NaHCO

  . Dry over Na

  SO

  and concentrate.
  - Stability Note: The 4-chloro intermediate is moisture-sensitive.[1] Store under inert gas (Ar/N

) at -20 °C.

Analytical Characterization

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To validate the identity of CAS 1363380-91-9 before synthesis, use the following spectral markers:

- H NMR (400 MHz, DMSO-

  ):

  - 12.5 ppm (br s, 1H, -COOH)
  - 7.45 ppm (d,

    = 12.0 Hz, 1H, H-6) – Large coupling due to ortho-Fluorine[1]
  - 6.45 ppm (d,

    = 7.5 Hz, 1H, H-3)[1]
  - 3.85 ppm (s, 3H, -OCH

)
- F NMR:

  - Single peak at

    -135 to -140 ppm (Ar-F).[1]
- Mass Spectrometry (ESI-):

  - [M-H]

    = 184.1 m/z.[1]

Handling & Safety Profile

- GHS Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[1]
- Storage: Keep in a tightly closed container at 2–8 °C. Protect from light (aniline derivatives can oxidize/darken over time).[1]
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.[1]

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